

# An In-depth Technical Guide to the Physical Properties of Iodine-120

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## Compound of Interest

Compound Name:	Iodine-120
CAS No.:	15480-34-9
Cat. No.:	B1201904

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Authored for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Iodine-120** is a positron-emitting radioisotope of iodine with a relatively short half-life, making it a candidate for applications in Positron Emission Tomography (PET) imaging. This technical guide provides a comprehensive overview of the fundamental physical properties of **Iodine-120**, detailed methodologies for its production and quality control, and an exploration of its decay characteristics. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of nuclear medicine, radiopharmaceutical development, and related scientific disciplines.

## Core Physical and Nuclear Properties

The intrinsic physical and nuclear characteristics of **Iodine-120** are summarized in the tables below. These properties are crucial for understanding its behavior as a radionuclide and for its potential applications in medical imaging and research.

**Table 1: General and Nuclear Properties of Iodine-120**

Property	Value
Mass Number (A)	120
Atomic Number (Z)	53
Neutron Number (N)	67
Isotopic Mass	119.910087(16) u
Mass Excess	-83.75342 MeV
Nuclear Binding Energy	1010.84710571 MeV
Spin and Parity	2-
Year of Discovery	1957

**Table 2: Radioactive Decay Properties of Iodine-120**

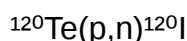
Property	Value
Half-life ( $T_{1/2}$ )	81.6(2) minutes
Decay Constant ( $\lambda$ )	0.00014157 s <sup>-1</sup>
Decay Mode	Electron Capture (EC), Positron Emission ( $\beta^+$ )
Daughter Nuclide	<sup>120</sup> Te
Decay Energy	5.615(16) MeV
Specific Activity	7.16 x 10 <sup>17</sup> Bq/g

**Table 3: Nuclear Isomers of Iodine-120**

Isomer	Excitation Energy	Half-life	Spin and Parity
<sup>120m1</sup> I	72.61(9) keV	228(15) ns	(1+,2+,3+)
<sup>120m2</sup> I	320(10) keV	53(4) min	(7-)

## Production of Iodine-120

**Iodine-120** is typically produced in a cyclotron via the proton bombardment of an enriched Tellurium-120 target. The primary nuclear reaction is:



This reaction involves bombarding a solid target of Tellurium-120 dioxide ( $^{120}\text{TeO}_2$ ) with a proton beam. Following irradiation, the **Iodine-120** is separated from the target material through a dry distillation process.

## Experimental Protocol: Cyclotron Production of Iodine-120

This protocol outlines the general steps for producing **Iodine-120**. Specific parameters may vary depending on the cyclotron facility and target system.

Materials and Equipment:

- High-purity, enriched  $^{120}\text{TeO}_2$  powder
- Target holder (e.g., platinum or tantalum disc with a shallow well)
- Cyclotron capable of accelerating protons to the required energy
- Remote handling system for target transfer
- Hot cell for radiochemical processing

Procedure:

- Target Preparation:
  - Press the enriched  $^{120}\text{TeO}_2$  powder into the well of the target holder.
  - Sinter the target material to ensure good thermal contact and stability under irradiation.
- Irradiation:

- Mount the target in the cyclotron's target station.
- Irradiate the target with a proton beam of appropriate energy and current. The optimal proton energy for the  $^{120}\text{Te}(p,n)^{120}\text{I}$  reaction is typically in the range of 8-15 MeV to maximize the yield of  $^{120}\text{I}$  while minimizing the production of longer-lived iodine isotopes.
- The duration of the irradiation will depend on the desired activity of **Iodine-120**.
- Target Retrieval:
  - After irradiation, allow for a brief cooling period.
  - Using a remote handling system, transfer the irradiated target to a shielded hot cell for processing.

## Experimental Protocol: Purification of Iodine-120 by Dry Distillation

Dry distillation is a common method for separating volatile radioiodine from the solid tellurium dioxide target material.

Materials and Equipment:

- Tube furnace capable of reaching at least 800°C
- Quartz distillation tube and collection vessel
- Inert gas supply (e.g., Argon or Helium) with flow control
- Trapping solution (e.g., dilute NaOH or Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution)
- Shielded "hot cell" environment

Procedure:

- Setup:
  - Place the irradiated  $^{120}\text{TeO}_2$  target into the quartz distillation tube.

- Connect the distillation tube to the collection vessel containing the trapping solution.
- Ensure a continuous flow of inert gas through the system to carry the volatilized iodine.
- Distillation:
  - Heat the furnace to a temperature above the melting point of  $\text{TeO}_2$  (approximately  $733^\circ\text{C}$ ) and the boiling point of iodine ( $184.3^\circ\text{C}$ ). A typical distillation temperature is around  $750\text{--}800^\circ\text{C}$ .
  - The **Iodine-120** will volatilize and be carried by the inert gas stream to the collection vessel.
- Trapping:
  - The **Iodine-120** vapor is trapped in the basic solution, typically forming sodium iodide ( $[\text{}^{120}\text{I}]\text{NaI}$ ).
- Final Formulation:
  - The resulting radioactive solution is then neutralized and can be formulated for its intended use, such as in radiolabeling for PET imaging.

## Characterization of Physical Properties

The accurate determination of the physical properties of **Iodine-120** is essential for its application in quantitative imaging and dosimetry.

## Experimental Protocol: Measurement of Half-life and Decay Energy using Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is a primary technique for identifying and quantifying radionuclides and their decay characteristics.

Materials and Equipment:

- High-Purity Germanium (HPGe) detector

- Multichannel Analyzer (MCA)
- Calibrated gamma-ray sources for energy and efficiency calibration (e.g.,  $^{133}\text{Ba}$ ,  $^{60}\text{Co}$ ,  $^{137}\text{Cs}$ ,  $^{152}\text{Eu}$ )
- Lead shielding for the detector
- Sample of purified **Iodine-120**

Procedure:

- System Calibration:
  - Perform an energy calibration of the HPGe detector using standard sources with well-known gamma-ray energies. This establishes the relationship between the channel number in the MCA and the gamma-ray energy.
  - Perform an efficiency calibration to determine the detector's efficiency as a function of energy.
- Data Acquisition:
  - Place the **Iodine-120** sample at a reproducible geometry in front of the detector.
  - Acquire a series of gamma-ray spectra over a period of several half-lives. Record the start and end time of each acquisition.
- Data Analysis:
  - Half-life Determination:
    - Identify a prominent, well-resolved gamma-ray peak belonging to the decay of **Iodine-120**.
    - Determine the net peak area (counts) for this peak in each spectrum.
    - Correct the counts for dead time.

- Plot the natural logarithm of the count rate versus time.
- Perform a linear least-squares fit to the data. The slope of the line is equal to the negative of the decay constant ( $\lambda$ ).
- Calculate the half-life using the formula:  $T_{1/2} = \ln(2)/\lambda$ .
- Decay Energy Determination:
  - Analyze the calibrated gamma-ray spectrum to identify all significant gamma-ray emissions from the decay of **Iodine-120**.
  - The energies of these gamma rays, along with the energies of the emitted positrons and captured electrons, contribute to the total decay energy (Q-value).

## Quality Control

For any application in drug development and clinical research, rigorous quality control of the produced **Iodine-120** is mandatory.

## Experimental Protocol: Determination of Radionuclidic Purity

Radionuclidic purity is the proportion of the total radioactivity that is present as the desired radionuclide.

Procedure:

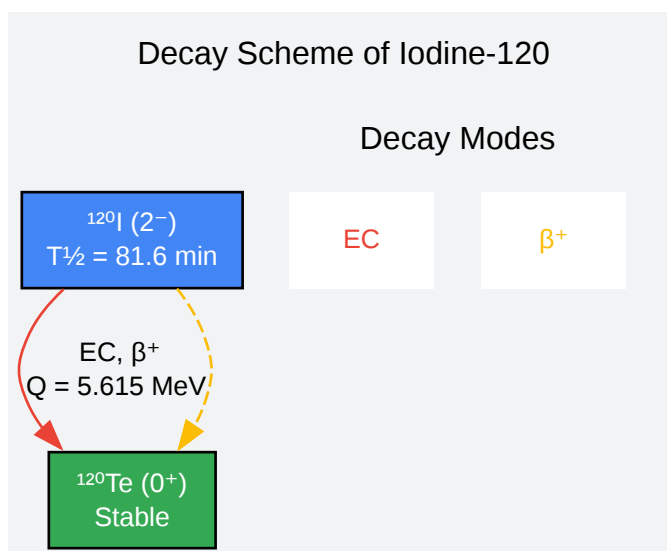
- Gamma-Ray Spectroscopy:
  - Acquire a high-resolution gamma-ray spectrum of the final **Iodine-120** product.
  - Analyze the spectrum for the presence of any gamma-ray peaks that do not correspond to the decay of **Iodine-120** or its daughter,  $^{120}\text{Te}$ .
  - Potential radionuclidic impurities could include other iodine isotopes (e.g.,  $^{121}\text{I}$ ,  $^{123}\text{I}$ ,  $^{124}\text{I}$ ) or isotopes produced from impurities in the target material.

- Half-life Measurement:
  - Follow the decay of the sample over time. The presence of longer-lived impurities will become apparent as a deviation from the expected single-exponential decay of **Iodine-120**.

## Visualizations

### Decay Scheme of Iodine-120

The following diagram illustrates the primary decay pathway of **Iodine-120** to Tellurium-120.



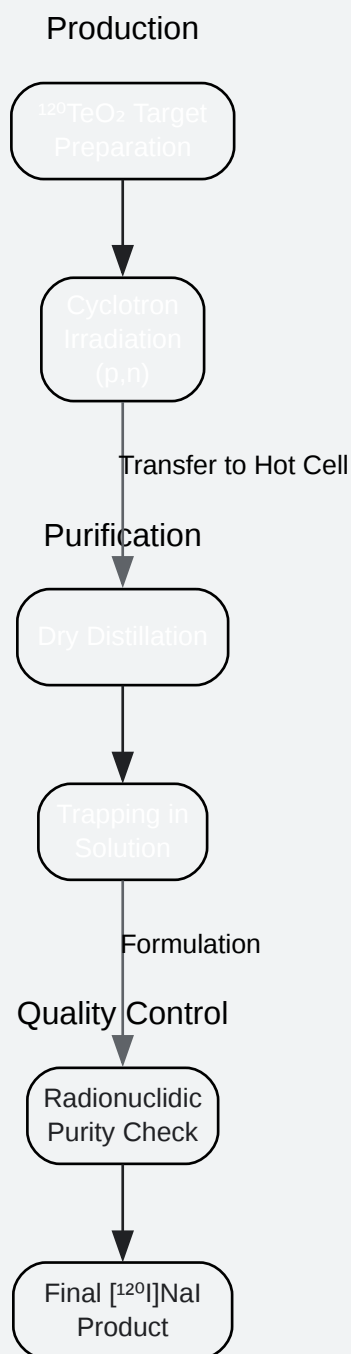
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Caption: Simplified decay scheme of **Iodine-120** to stable Tellurium-120.

## Experimental Workflow for Iodine-120 Production and Purification

The following diagram outlines the major steps in the production and purification of **Iodine-120**.

## Production and Purification Workflow for Iodine-120



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Caption: Workflow for the production and purification of **Iodine-120**.

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